

Personal protective equipment for handling 3-Ethynylaniline hydrochloride

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Compound of Interest

Compound Name: 3-Ethynylaniline hydrochloride

Cat. No.: B1592262

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Essential Safety and Handling Guide for 3-Ethynylaniline Hydrochloride

This guide provides immediate, essential safety and logistical information for handling **3-Ethynylaniline hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

3-Ethynylaniline hydrochloride is a hazardous substance requiring careful handling. It is classified as a flammable liquid and vapor that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[1][2][3] Ingestion may be harmful, and there is a potential for skin sensitization upon contact.[4]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment.

Protection Type	Equipment Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields or chemical safety goggles.[5][1][3][4]	To protect against splashes and vapors.[5]
Skin Protection	Chemical-resistant gloves (e.g., PVC, Neoprene).[5][4] For prolonged contact, use gloves with a protection class of 5 or higher (breakthrough time > 240 minutes). For brief contact, a protection class of 3 or higher (> 60 minutes) is recommended.[4] Wear a lab coat and a PVC apron.[4]	To prevent skin contact and inflammation.[5][4]
Respiratory Protection	A NIOSH-approved respirator with a type ABEK (EN14387) filter.	Necessary if working outside a fume hood, if exposure limits are exceeded, or if irritation is experienced.[3]

Operational Plan: Handling and Disposal

Adherence to a strict operational protocol is crucial for the safe handling and disposal of **3-Ethynylaniline hydrochloride**.

Experimental Protocol: Safe Handling

- Preparation:
 - Ensure a certified chemical fume hood is operational.[6][3]
 - Verify that an emergency eyewash station and safety shower are accessible.[6]
 - Don all required PPE as specified in the table above.
 - Ground and bond all containers and receiving equipment to prevent static discharge.[1][3]

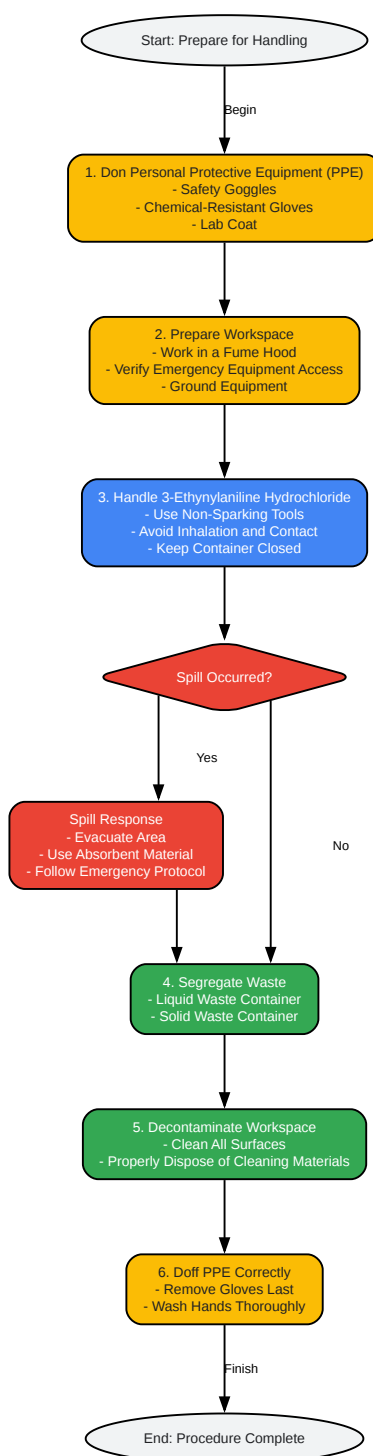
- Handling:
 - Conduct all manipulations of **3-Ethynylaniline hydrochloride** within the chemical fume hood.[\[6\]](#)[\[3\]](#)
 - Use only non-sparking tools to avoid ignition sources.[\[1\]](#)[\[3\]](#)
 - Avoid direct contact with skin and eyes, and prevent the inhalation of vapors.[\[1\]](#)[\[3\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[3\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
 - The recommended storage temperature is between 2-8°C.[\[3\]](#)
 - Store away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)
 - Keep separate from incompatible materials such as oxidizing agents.[\[3\]](#)[\[4\]](#)

Disposal Plan

- Waste Segregation:
 - Liquid Waste: Collect all liquid waste containing **3-Ethynylaniline hydrochloride** in a designated, sealed, and clearly labeled hazardous waste container.[\[6\]](#) The container must be compatible with organic solvents.[\[6\]](#)
 - Solid Waste: Contaminated solid waste, such as gloves, absorbent materials, and weighing paper, must be collected in a separate, sealed, and clearly labeled hazardous waste container.[\[6\]](#)
- Labeling and Storage of Waste:
 - Clearly label all waste containers as "Hazardous Waste" and list "**3-Ethynylaniline hydrochloride**" and any other constituents.[\[6\]](#)

- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Final Disposal:
 - Dispose of all waste in accordance with local, state, and federal regulations.[\[4\]](#)
 - Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[\[6\]](#)
 - Do not dispose of **3-Ethynylaniline hydrochloride** down the drain.[\[1\]](#)

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3-Ethynylaniline hydrochloride**.

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